

9-Methoxyaristolactam I: A Technical Overview of its Natural Sources, Discovery, and Isolation

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Compound of Interest

Compound Name: **9-Methoxyaristolactam I**

Cat. No.: **B14083756**

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This technical guide provides an in-depth overview of **9-Methoxyaristolactam I**, a naturally occurring aristolactam derivative. The document details its discovery, natural sources, and the experimental protocols for its isolation and characterization, presenting quantitative data in a structured format for ease of comparison.

Discovery and Natural Sources

9-Methoxyaristolactam I was first reported as a novel natural product isolated from the methanolic extract of the roots of *Aristolochia auricularia*. In the same study, the related compounds **9-methoxyaristolactam II** and **9-methoxyaristolactam IV** were also identified, marking a significant contribution to the phytochemical understanding of this plant species. Subsequent research has also identified **9-Methoxyaristolactam I** in the roots of *Aristolochia ponticum*.

The discovery of 9-oxygenated aristolactams is noteworthy as this substitution pattern is considered rare within the aristolactam class of compounds. Another example of a 9-oxygenated aristolactam, aristolactam 9-O- β -D-glucopyranosyl-(1 \rightarrow 2)- β -D-glucoside, has been isolated from the stems of *Aristolochia gigantea*, further indicating that species within the *Aristolochia* genus are a key source of these unique derivatives.

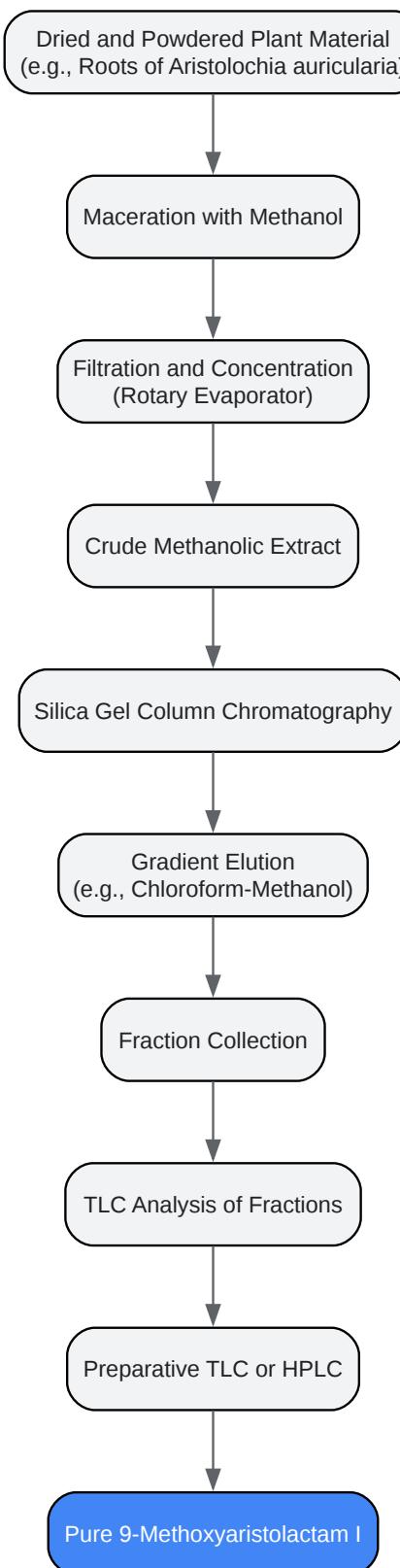
While quantitative data on the yield of **9-Methoxyaristolactam I** from its natural sources is not extensively documented in the available literature, the isolation from the aforementioned

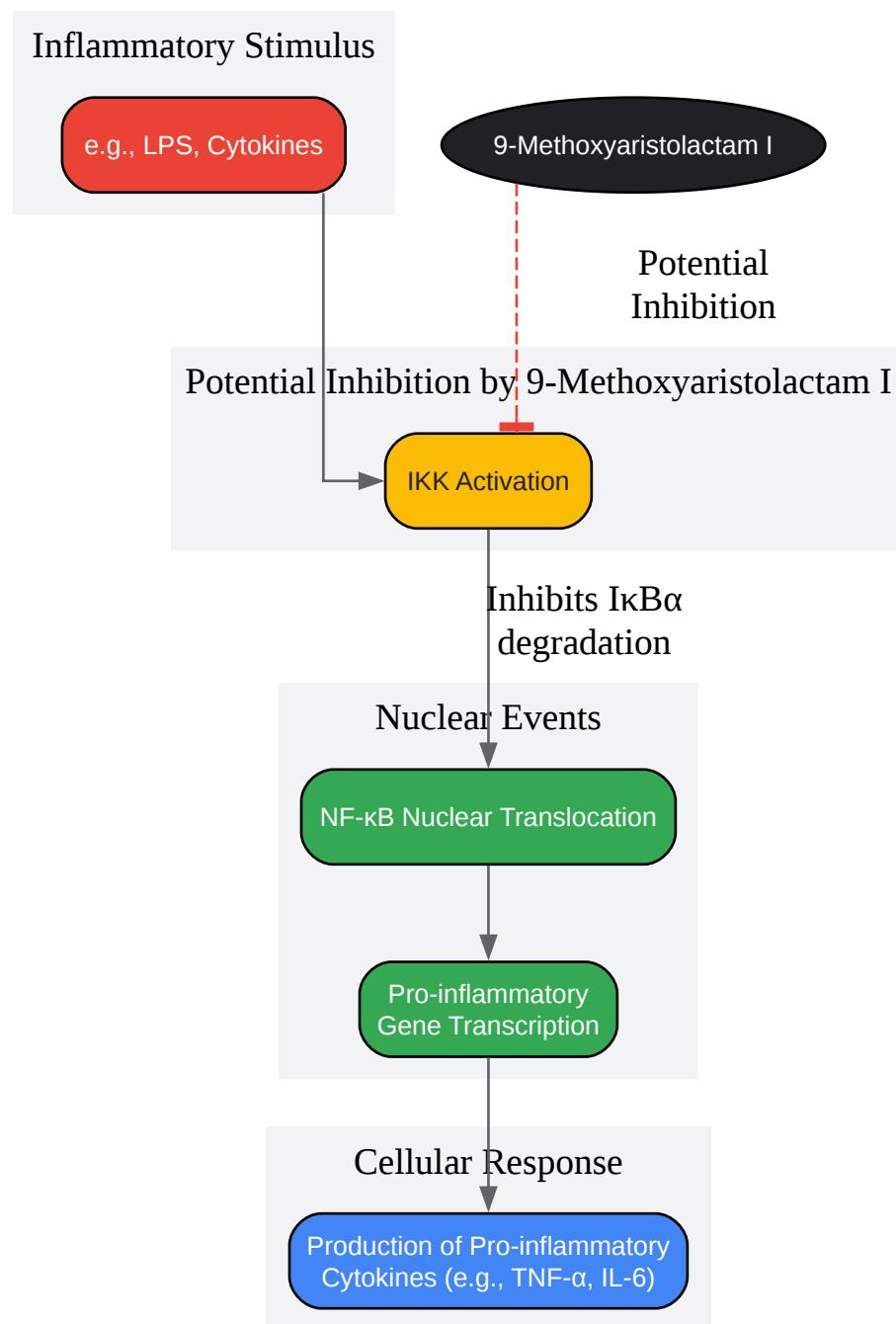
Aristolochia species provides a clear directive for its procurement.

Experimental Protocols

The isolation and characterization of **9-Methoxyaristolactam I** and related compounds from Aristolochia species involve standard phytochemical techniques. The following is a generalized protocol based on methodologies reported for the isolation of aristolactams.

General Isolation and Purification Workflow



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